

# pharmacological profile of Citalopram hydrobromide SSRI

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## Compound Focus: Citalopram Hydrobromide

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## Chemical and Pharmacological Profile

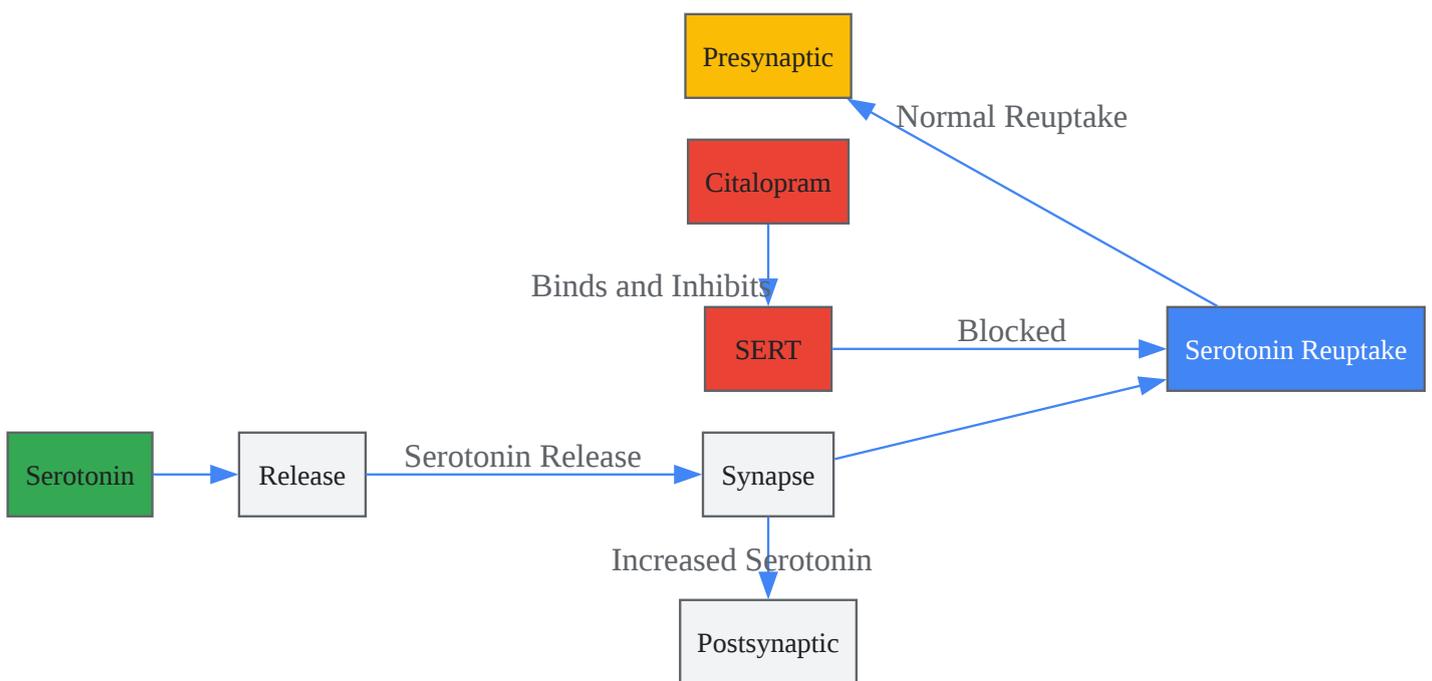
**Citalopram hydrobromide** is a selective serotonin reuptake inhibitor (SSRI) with a chemical structure unrelated to other SSRIs or tricyclic/tetracyclic antidepressants [1]. It is a racemic bicyclic phthalane derivative [1].

Property	Description
Systematic (IUPAC) Name	(±)-1-(3-Dimethylaminopropyl)-1-(4-fluorophenyl)-1,3-dihydroisobenzofuran-5-carbonitrile, hydrobromide [1]
Molecular Formula	C <sub>20</sub> H <sub>21</sub> FN <sub>2</sub> O (free base); C <sub>20</sub> H <sub>22</sub> BrFN <sub>2</sub> O (HBr salt) [2] [1]
Molecular Weight	324.39 g/mol (free base); 405.35 g/mol (HBr salt) [2] [1]
DrugBank ID	DB00215 [2]
Modality	Small Molecule [2]

## Mechanism of Action and Pharmacodynamics

Citalopram's antidepressant effect is primarily linked to the potentiation of serotonergic activity in the central nervous system (CNS) by inhibiting neuronal reuptake of serotonin (5-HT) via the serotonin transporter (SLC6A4) [2] [1]. It is the most selective agent in the SSRI class, exhibiting minimal effects on the reuptake of norepinephrine and dopamine and possessing negligible affinity for a wide range of other receptors, including muscarinic cholinergic, histaminergic, and adrenergic receptors [2] [3] [1]. The (S)-enantiomer is primarily responsible for the serotonin reuptake inhibition [1].

The diagram below illustrates the core mechanism of Citalopram's action at the synaptic level.



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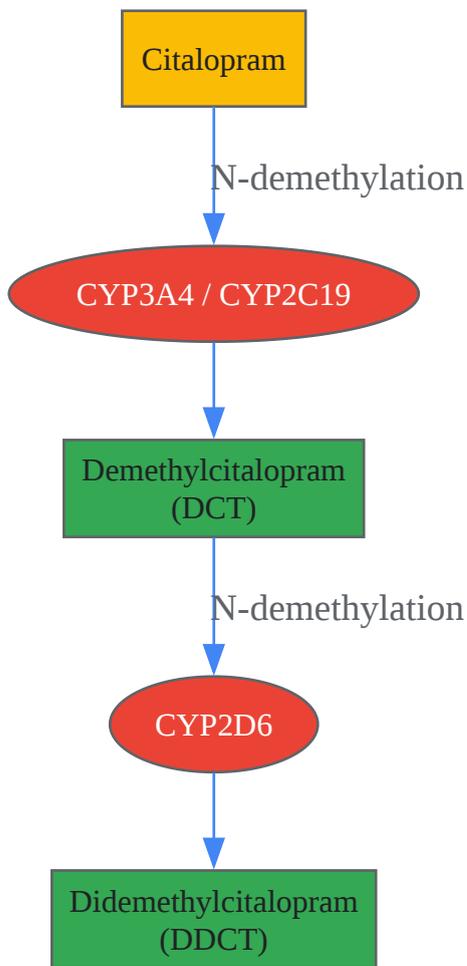
*Citalopram inhibits the serotonin transporter (SERT), increasing synaptic serotonin levels.*

## Pharmacokinetics and Metabolism

The single- and multiple-dose pharmacokinetics of citalopram are linear and dose-proportional [2] [1]. The following table summarizes its key pharmacokinetic parameters.

Parameter	Summary
Bioavailability	~80% [2] [3] [1]
Time to Peak (Tmax)	~4 hours [2] [1]
Protein Binding	~80% [2] [1]
Volume of Distribution	~12 L/kg [2] [1]
Metabolism	Primarily hepatic via CYP3A4 and CYP2C19 [2] [3] [1]
Primary Metabolites	Demethylcitalopram (DCT), Didemethylcitalopram (DDCT) [2] [1]
Metabolite Activity	>8 times less potent than parent compound [1]
Half-life	~35 hours [2] [1]
Elimination	Urine (~12-23% as unchanged drug); Feces (~10%) [2]

The metabolic pathway of Citalopram is visualized below.



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*Citalopram is metabolized in the liver by cytochrome P450 enzymes to active metabolites.*

## Clinical Applications and Dosing

Citalopram is FDA-approved for Major Depressive Disorder (MDD) in adults [2] [3]. It also has numerous off-label uses and is included in the WHO Model List of Essential Medicines [3].

Condition	Status	Recommended Adult Dose (Oral)
Major Depressive Disorder (MDD)	FDA-Approved [2] [3]	Start: 20 mg once daily. Max: 40 mg once daily [3] [4].

Condition	Status	Recommended Adult Dose (Oral)
Panic Disorder	Approved (e.g., UK) [5]	Start: 10 mg daily, increase to 20 mg after 1 week. Max: 40 mg daily [5].
Obsessive-Compulsive Disorder (OCD)	Off-label [2] [3]	Doses may be higher, but caution required due to QT risk [3].
Generalized Anxiety Disorder (GAD)	Off-label [3]	-
Premenstrual Dysphoric Disorder (PMDD)	Off-label [3]	-

#### Special Population Dosing:

- **Elderly (>65 years) & Hepatic Impairment:** Maximum dose of 20 mg daily [3] [1] [5].
- **Renal Impairment (mild-to-moderate):** No dose adjustment needed [3] [1].
- **CYP2C19 Poor Metabolizers:** Maximum dose of 20 mg daily [3] [1].

## Adverse Effects and Safety

Category	Details
Most Common Adverse Effects	Nausea, drowsiness, insomnia, dry mouth, increased sweating, tremor, diarrhea, sexual dysfunction (dose-dependent) [3] [6].
Serious & Boxed Warnings	<b>Suicidality:</b> Increased risk in children, adolescents, and young adults [3] [1] [6]. <b>QT Prolongation:</b> Dose-dependent; max 40 mg/day (20 mg for certain groups) [3] [7]. <b>Serotonin Syndrome:</b> Potentially life-threatening [3] [6].
Other Significant Risks	Bleeding, hyponatremia (SIADH), seizures, mania/hypomania, withdrawal symptoms on discontinuation [3] [5] [6].

## Emerging Research and Experimental Considerations

Recent research explores Citalopram's effects beyond mood regulation. A 2025 systematic review suggests Citalopram and escitalopram may have beneficial effects on **glycemic control**, showing reductions in HbA1c and fasting blood glucose in patients with major depressive disorder and type 2 diabetes [8]. The proposed mechanisms include modulation of the HPA axis and improvement of insulin sensitivity [8].

**Methodological considerations** for clinical trials, as derived from this review, include:

- **Primary Outcomes:** Changes in HbA1c (%) and Fasting Blood Glucose (FBG, mg/dl) [8].
- **Secondary Outcomes:** Lipid profiles (Triglycerides, Cholesterol, HDL, LDL) and depressive symptom scales (e.g., HAM-D) [8].
- **Study Design:** Placebo-controlled, randomized trials are essential. Subgroup analysis by comorbidity (T2DM-MDD vs. MDD-only) is recommended [8].
- **Dosing:** Studies used Citalopram at 20-40 mg/day for 8-26 weeks [8].

## Conclusion

**Citalopram hydrobromide** remains a clinically relevant SSRI due to its highly selective mechanism of action and well-characterized profile. Key considerations for researchers and prescribers include its dose-dependent QT prolongation risk, need for careful dose titration in special populations, and potential for clinically significant drug-drug interactions. Emerging evidence of its metabolic effects opens new avenues for research into its therapeutic applications.

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To cite this document: Smolecule. [pharmacological profile of Citalopram hydrobromide SSRI].

Smolecule, [2026]. [Online PDF]. Available at:

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